

Essential Safety and Disposal Procedures for EPI-7170

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of the Investigational Antineoplastic Agent **EPI-7170**.

This document provides crucial safety and logistical information for the proper management of **EPI-7170**, a potent androgen receptor N-terminal domain antagonist. Given its classification as an investigational antineoplastic agent, adherence to strict safety protocols is paramount to ensure personnel safety and environmental compliance.

Chemical and Physical Properties of EPI-7170

A summary of the key chemical and physical properties of **EPI-7170** is provided below. This information is essential for a comprehensive risk assessment prior to handling and disposal.



Property	Value
CAS Number	2139288-26-7[1][2]
Molecular Formula	C22H28Cl3NO6S[2]
Molecular Weight	540.88 g/mol [2]
Purity	>98% by HPLC[2]
Solubility	Soluble in DMSO[2]
Storage (Short Term)	0°C[2]
Storage (Long Term)	-20°C (desiccated)[2]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)[1]

Pre-Disposal Risk Assessment and Handling

Before beginning any work with **EPI-7170**, a thorough risk assessment is mandatory. As with many investigational cytotoxic compounds, a specific Safety Data Sheet (SDS) with detailed disposal instructions may not be readily available. Therefore, it is critical to treat **EPI-7170** as a hazardous substance.

Key Handling Precautions:

- Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance on handling and disposing of novel antineoplastic agents.
- Review the SDS for similar compounds to understand potential hazards.
- All handling of EPI-7170, including weighing and dilutions, should be conducted within a
 certified chemical fume hood to prevent inhalation exposure.
- Appropriate Personal Protective Equipment (PPE) must be worn at all times. This includes:
 - Double chemotherapy gloves
 - A disposable gown





Safety glasses or goggles

Step-by-Step Disposal Protocol for EPI-7170

The following is a general, step-by-step procedure for the proper disposal of **EPI-7170**, based on established protocols for antineoplastic and cytotoxic drugs.[3][4]

Step 1: Waste Segregation

Proper segregation of waste is the first and most critical step.[4] All waste generated from work with **EPI-7170** must be considered hazardous and segregated from regular laboratory trash.

Step 2: Disposal of Trace Waste

Trace waste includes items contaminated with small amounts of EPI-7170.[4]

- Items: Gloves, gowns, bench paper, empty vials, and pipette tips.
- Procedure:
 - Collect all trace waste in a designated, clearly labeled, yellow chemotherapy waste container.[4]
 - Ensure the container is properly sealed to prevent leakage.
 - When the container is full, arrange for pickup and disposal through your institution's hazardous waste management program.

Step 3: Disposal of Bulk Waste and Unused Product

Bulk waste includes unused or expired **EPI-7170**, stock solutions, and grossly contaminated materials.

- Items: Unused solid **EPI-7170**, prepared solutions, and materials used to clean up spills.
- Procedure:



- For unused or expired solid EPI-7170, the original container should be placed directly into a black RCRA (Resource Conservation and Recovery Act) hazardous waste container.[3]
- Liquid waste, such as stock solutions, should be collected in a designated, leak-proof, and clearly labeled hazardous chemical waste container.[3]
- Never dispose of liquid EPI-7170 waste down the drain.
- Arrange for disposal of the RCRA waste container through your institution's EHS department. The primary method of disposal for cytotoxic waste is typically incineration.[4]

Step 4: Decontamination of Work Surfaces

Procedure:

- After completing work, decontaminate all surfaces within the chemical fume hood with an appropriate cleaning agent (e.g., a surface-active detergent followed by 70% ethanol).
- All cleaning materials, such as wipes and absorbent pads, must be disposed of as trace chemotherapy waste.

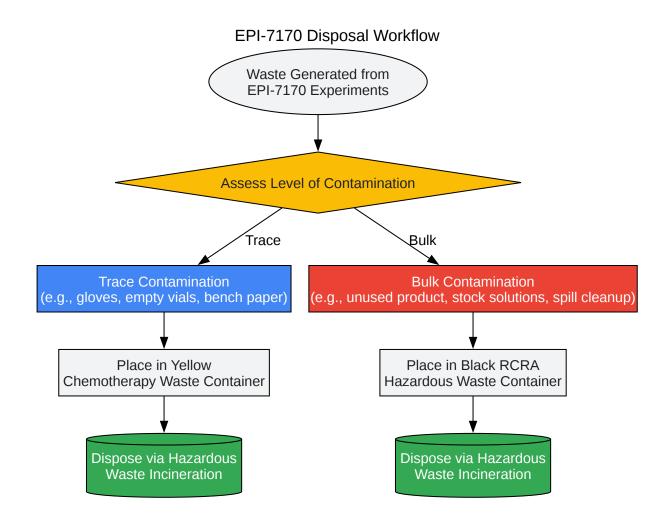
Experimental Protocols

While specific disposal protocols for **EPI-7170** are not detailed in the provided search results, the general principles of handling and disposing of potent cytotoxic compounds are well-established. The procedures outlined above are based on guidelines for antineoplastic agents. [3][4] For detailed experimental protocols regarding the use of **EPI-7170** in research, such as cell proliferation assays and Western blotting, refer to the published literature.[5][6]

EPI-7170 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **EPI-7170** waste.





Click to download full resolution via product page

Caption: A workflow for the proper segregation and disposal of **EPI-7170** waste.

Disclaimer: This information is intended as a guide and does not replace institutional protocols or regulatory requirements. Always consult with your institution's Environmental Health and Safety department before handling or disposing of **EPI-7170**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. aobious.com [aobious.com]
- 3. web.uri.edu [web.uri.edu]
- 4. benchchem.com [benchchem.com]
- 5. Combination therapy with androgen receptor N-terminal domain antagonist EPI-7170 and enzalutamide yields synergistic activity in AR-V7-positive prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Combination therapy with androgen receptor N-terminal domain antagonist EPI-7170 and enzalutamide yields synergistic activity in AR-V7-positive prostate cancer PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for EPI-7170]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12401693#epi-7170-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com